

# Essential Safety and Handling Protocols for L-Histidine-15N Hydrochloride Hydrate

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## Compound of Interest

Compound Name: *L-Histidine-15N hydrochloride hydrate*

Cat. No.: *B12417474*

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical compounds is paramount. This document provides immediate safety, operational, and disposal guidance for **L-Histidine-15N hydrochloride hydrate**, a stable isotope-labeled amino acid.

## Personal Protective Equipment (PPE)

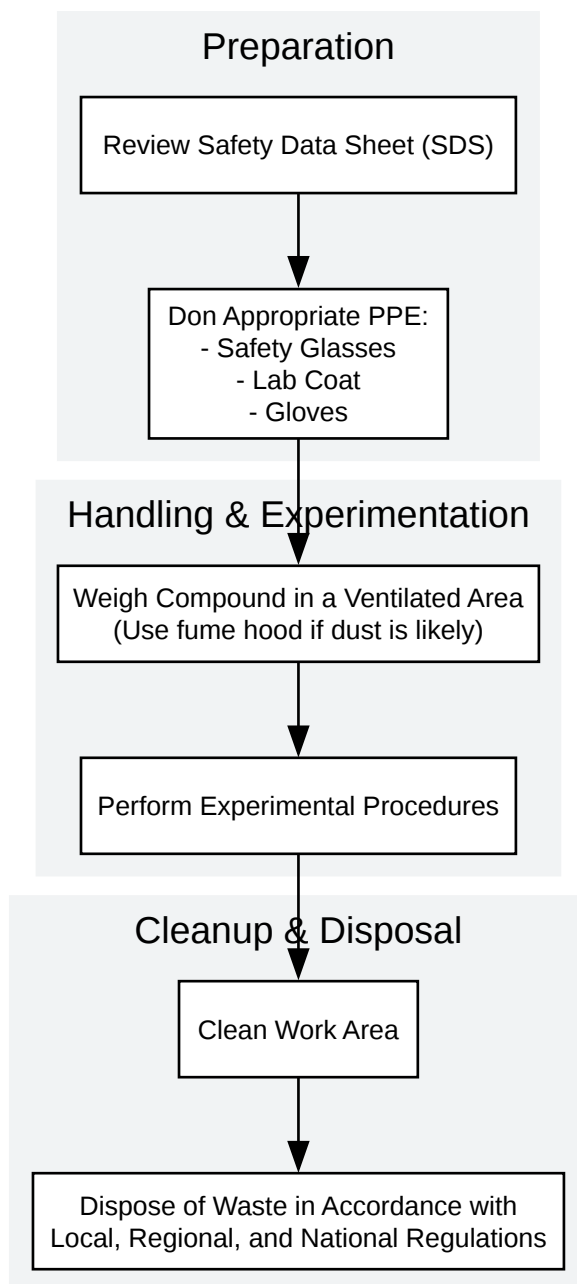
Proper personal protective equipment is the first line of defense against potential exposure to **L-Histidine-15N hydrochloride hydrate**. While generally not classified as a hazardous substance, adherence to standard laboratory safety protocols is essential. The following table summarizes the recommended PPE for handling this compound.

PPE Category	Recommended Equipment
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles conforming to EU standard EN166 or OSHA's eye and face protection regulations in 29 CFR 1910.133 should be worn. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Hand Protection	Wear appropriate protective gloves. <a href="#">[1]</a> <a href="#">[3]</a>
Skin and Body Protection	A lab coat or other suitable protective clothing should be worn to prevent skin contact. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Respiratory Protection	Under normal use conditions with adequate ventilation, no respiratory protection is typically needed. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a> If dust is generated, use a NIOSH/MSHA or European Standard EN 136 approved respirator. <a href="#">[1]</a> <a href="#">[4]</a>

## Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for maintaining a safe laboratory environment. The following workflow outlines the key steps for managing **L-Histidine-15N hydrochloride hydrate** from receipt to disposal.

## Workflow for Handling L-Histidine-15N Hydrochloride Hydrate



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## Handling Workflow Diagram

## Experimental Protocols:

- Handling: Always handle **L-Histidine-15N hydrochloride hydrate** in a well-ventilated area to minimize the potential for dust inhalation.[4] Avoid contact with skin, eyes, and clothing.[5]

After handling, wash hands thoroughly.[6]

- Storage: Keep the container tightly closed and store it in a dry, cool, and well-ventilated place.[3][5]
- Spills: In the event of a spill, ensure adequate ventilation and wear appropriate PPE.[1] Sweep up the solid material, avoiding dust formation, and collect it in a suitable container for disposal.[1][3][5]
- Disposal: Dispose of waste materials in accordance with all applicable local, regional, and national regulations.[5] Chemical waste generators must determine if a discarded chemical is classified as hazardous waste to ensure complete and accurate classification.[3]

#### First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[1] Seek medical attention if irritation persists.[2]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes.[1] If skin irritation occurs, get medical advice/attention.
- Inhalation: Move the affected person to fresh air.[1] If symptoms occur, seek medical attention.
- Ingestion: Clean mouth with water and drink plenty of water afterward.[1] Do not induce vomiting.[4] Seek medical attention if you feel unwell.[4]

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